

Scale-up Synthesis of 7-Chloroindolin-2-one: Application Notes and Protocols

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Compound of Interest

Compound Name: 7-Chloroindolin-2-one

Cat. No.: B1230620

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Abstract

This document provides detailed application notes and protocols for the scale-up synthesis of **7-Chloroindolin-2-one**, a key intermediate in the development of various pharmaceutical compounds. The described synthetic route is a robust two-step process commencing with the readily available starting material, 2-chloro-6-nitrotoluene. The methodology is designed to be scalable and efficient, making it suitable for laboratory and pilot-plant scale production.

Introduction

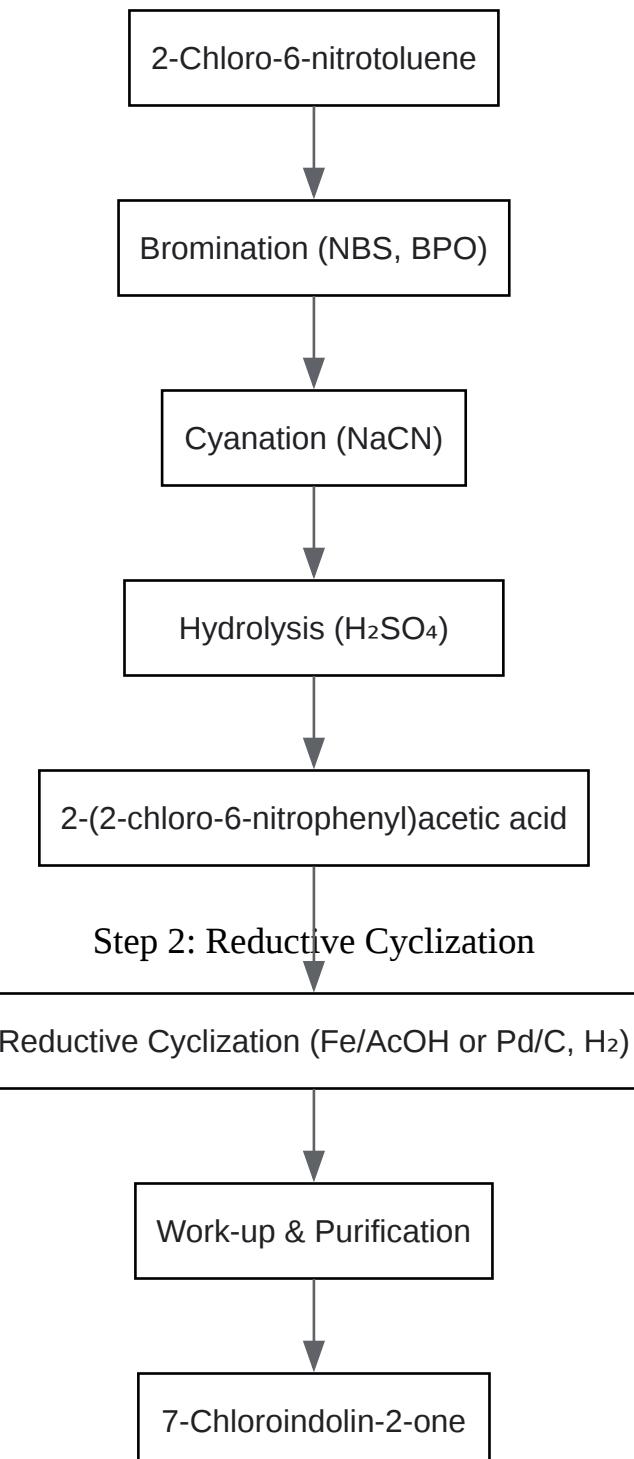
7-Chloroindolin-2-one, also known as 7-chlorooxindole, is a heterocyclic building block of significant interest in medicinal chemistry. Its scaffold is present in a variety of biologically active molecules. The efficient and scalable synthesis of this intermediate is crucial for advancing drug discovery and development programs that rely on this core structure. The protocol outlined below describes a reliable pathway involving the formation of 2-(2-chloro-6-nitrophenyl)acetic acid followed by a reductive cyclization to yield the target compound.

Overall Synthetic Scheme

The synthesis of **7-Chloroindolin-2-one** is accomplished via the following two-step reaction sequence:



Step 1: Synthesis of 2-(2-chloro-6-nitrophenyl)acetic acid



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